

o-Toluoyl chloride chemical properties and structure

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Compound of Interest

Compound Name: o-Toluoyl chloride

Cat. No.: B044031

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An In-depth Technical Guide to **o-Toluoyl Chloride**: Chemical Properties and Structure

Introduction

o-Toluoyl chloride, also known as 2-methylbenzoyl chloride, is a significant chemical intermediate in the field of organic synthesis.[1][2][3] With the chemical formula C_8H_7ClO , this compound is a member of the acyl halide family and is characterized by a benzoyl chloride core with a methyl group at the ortho position.[4] Its high reactivity, stemming from the electrophilic carbonyl carbon, makes it a versatile reagent for introducing the o-toluoyl group into various molecules.[3] This guide provides a comprehensive overview of its chemical properties, structure, reactivity, and key experimental protocols for professionals in research and drug development.

Chemical Structure and Identification

o-Toluoyl chloride consists of a benzene ring substituted with a carbonyl chloride group and a methyl group on the adjacent carbon atom (ortho position).[4] This structure leads to specific steric and electronic effects that influence its reactivity compared to its meta and para isomers.[3]

Table 1: Identification of **o-Toluoyl chloride**

Identifier	Value
IUPAC Name	2-methylbenzoyl chloride[5][6]
Synonyms	o-Methylbenzoyl chloride, 2-Toluoyl chloride, o-Toluic acid chloride[2][7]
CAS Number	933-88-0[7][8]
Molecular Formula	C ₈ H ₇ ClO[7][8]
Molecular Weight	154.59 g/mol [5][8]
InChI Key	GPZXFICWCMCQPF-UHFFFAOYSA-N[4][9]

| Canonical SMILES | CC1=CC=CC=C1C(=O)Cl[4] |

Physicochemical Properties

o-Toluoyl chloride is a colorless to pale yellow liquid with a pungent odor.[1][4] It is sensitive to moisture and should be stored under dry, inert conditions to prevent hydrolysis.[2][4]

Table 2: Physicochemical Properties of **o-Toluoyl chloride**

Property	Value
Appearance	Clear pale yellow to yellow to faintly pink liquid[4][7]
Melting Point	-18°C[7]
Boiling Point	213.5 °C at 760 mmHg[7], 88-90 °C at 12 mmHg[2][10][11]
Density	1.17 g/cm ³ [7], 1.185 g/mL at 25 °C[10][11]
Refractive Index	n _{20/D} 1.5549[7][10][11]
Flash Point	76 °C / 168.8 °F[2], 84.1 °C[7]
Water Solubility	Reacts with water[1][7][12]

| Storage | Room temperature, under inert atmosphere, moisture sensitive[7][12] |

Reactivity and Applications

The primary reactivity of **o-toluoyl chloride** is centered on the electrophilic carbonyl carbon, making it an excellent acylating agent.[3][4] It readily undergoes nucleophilic acyl substitution with a variety of nucleophiles.

- **Reaction with Alcohols:** It reacts with alcohols to form esters, a reaction often carried out in the presence of a non-nucleophilic base like pyridine to neutralize the HCl byproduct.[1]
- **Reaction with Amines:** The reaction with primary or secondary amines yields amides.[1] This is a fundamental transformation in the synthesis of many pharmaceuticals.
- **Reaction with Water (Hydrolysis):** **o-Toluoyl chloride** reacts with water to form o-toluic acid and hydrochloric acid.[1][4] This is why it must be handled under anhydrous conditions.[4]
- **Friedel-Crafts Acylation:** It can be used to acylate aromatic compounds in the presence of a Lewis acid catalyst.
- **Reaction with Organometallic Compounds:** It reacts with reagents like Grignard and organolithium compounds, enabling the formation of new carbon-carbon bonds.[1]
- **Pyrolysis:** Flash vacuum pyrolysis of **o-toluoyl chloride** at high temperatures yields benzocyclobutenone.[11][12][13]

Due to its reactivity, **o-toluoyl chloride** is a crucial building block in the synthesis of pharmaceuticals, agrochemicals, and dyes.[1][4] It is used in the synthesis of quinolinone compounds, which act as SARS-CoV 3CLpro inhibitors, and in the preparation of benzooxaboroles as anti-inflammatory agents.[7][11]

Experimental Protocols

Synthesis of **o-Toluoyl Chloride** from o-Toluic Acid

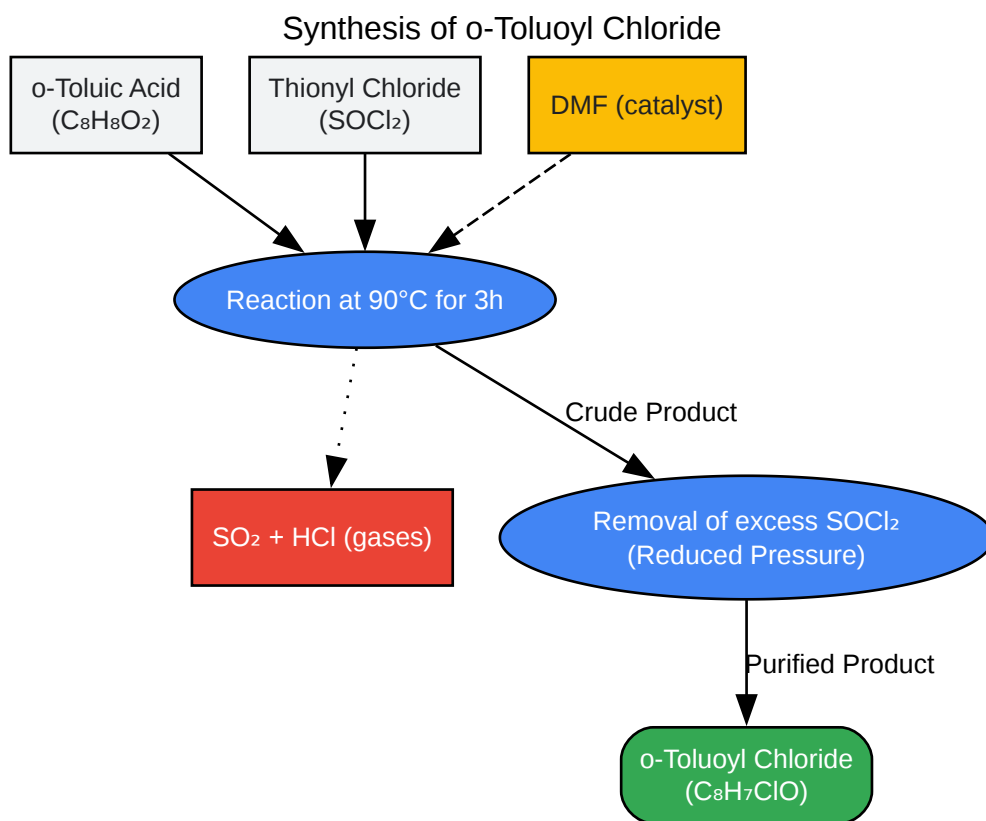
A common and high-yield method for preparing **o-toluoyl chloride** is the reaction of o-toluic acid with a chlorinating agent such as thionyl chloride (SOCl₂).[3][4]

Methodology:

- **Apparatus Setup:** A 1000 mL reaction flask is equipped with a mechanical stirrer, a thermometer, a reflux condenser, and an exhaust gas absorption system to handle the HCl and SO₂ byproducts.[14]
- **Charging Reagents:** The flask is charged with 540.56 g of o-toluic acid, 571.0 g of thionyl chloride, and 2 g of N,N-dimethylformamide (DMF) which acts as a catalyst.[3][14]
- **Reaction:** The mixture is heated to 90°C and stirred.[3][14] The reaction is monitored and maintained at this temperature for 3 hours, during which the solid o-toluic acid dissolves and the solution becomes transparent.[14]
- **Workup:** After the reaction is complete, the excess thionyl chloride is removed under reduced pressure (vacuum distillation).[3][14]
- **Product:** The resulting product is **o-toluoyl chloride**. This protocol has been reported to yield 612.7 g (99.7% yield) with a purity of 98.8%.[3][14]

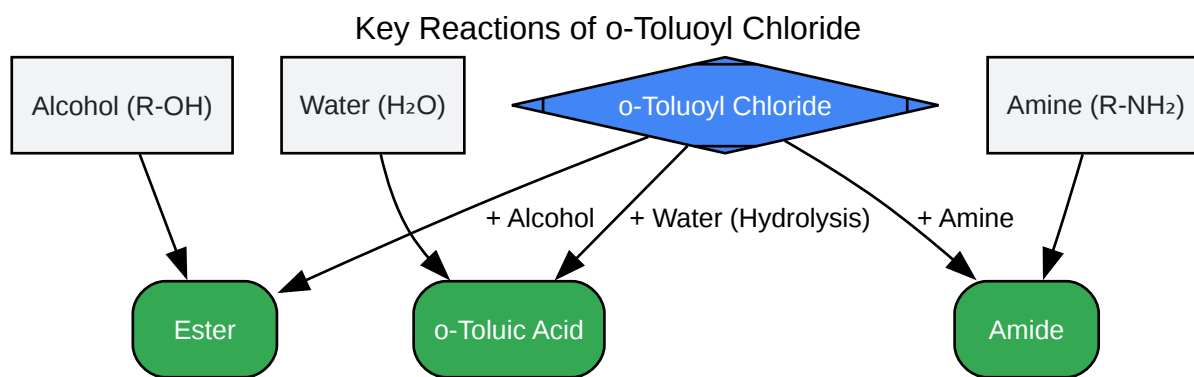
Visualizations

The following diagrams illustrate key logical and experimental workflows related to **o-toluoyl chloride**.



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Caption: Workflow for the synthesis of **o-Toluoyl chloride**.



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